

Application Notes and Protocols: Diisostearyl Fumarate for Pigment Dispersion in Cosmetics

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Compound of Interest

Compound Name: *Diisostearyl fumarate*

Cat. No.: *B056379*

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Introduction

Diisostearyl Fumarate is a high molecular weight, branched-chain ester synthesized from fumaric acid and isostearyl alcohol.^[1] In cosmetic formulations, it primarily functions as an emollient, skin-conditioning agent, and an effective pigment dispersant.^{[2][3][4]} Its unique molecular structure, featuring two bulky isostearyl chains, imparts desirable properties such as low viscosity, high stability, and a non-greasy feel.^[1] These characteristics make it a valuable ingredient in a variety of cosmetic products, particularly in color cosmetics like lipsticks and foundations, where uniform pigment distribution is crucial for product performance and aesthetics.

The primary mechanism by which **Diisostearyl Fumarate** aids in pigment dispersion is through steric hindrance. The large, branched isostearyl groups create a physical barrier around pigment particles, preventing them from re-agglomerating. This leads to a more stable and uniform distribution of the pigment throughout the cosmetic formulation, resulting in improved color intensity, gloss, and overall product quality.

Physicochemical Properties of Diisostearyl Fumarate

A comprehensive understanding of the physicochemical properties of **Diisostearyl Fumarate** is essential for its effective application in cosmetic formulations.

Property	Value	Reference
CAS Number	113431-53-1	[5]
Molecular Formula	C40H76O4	[1]
Molecular Weight	621 g/mol	[1]
Appearance	Liquid	[1]
Solubility	Insoluble in water	
Key Functions	Emollient, Skin Conditioning, Pigment Dispersant	[2][3][4]

Application in Pigment Dispersion

Diisostearyl Fumarate is particularly effective in dispersing pigments in various cosmetic formulations, most notably in lip care products.[4][5] Its benefits in this application include:

- **Enhanced Pigment Wetting:** **Diisostearyl Fumarate** efficiently wets the surface of pigment particles, which is the initial and critical step in the dispersion process.
- **Reduced Agglomeration:** By adsorbing onto the pigment surface, the bulky isostearyl groups provide a steric barrier that prevents particles from clumping together.
- **Improved Color Pay-off and Uniformity:** A stable dispersion ensures a more intense and even color distribution upon application.
- **Prevention of Feathering and Bleeding:** In lipsticks, it helps to prevent the color from migrating outside the lip line.[4][5]
- **Pleasant Sensory Profile:** It imparts a rich, non-greasy skin feel to the final product.[4][5]

A related compound, Diisostearyl Malate, is also widely recognized for its excellent pigment dispersing properties.[6][7][8][9][10] It is known to function as a wetting agent and binder for

powders and pigments, contributing to good spreadability and slip in cosmetic products.[6]

Recommended Use Levels

The typical use level for **Diisostearyl Fumarate** in cosmetic formulations ranges from 0.5% to 10% by weight, depending on the specific application and desired outcome.[4]

Experimental Protocols

Protocol for Evaluating Pigment Dispersion Efficiency

This protocol outlines a method to assess the effectiveness of **Diisostearyl Fumarate** as a dispersing agent for a model pigment (e.g., Red Iron Oxide) in a cosmetic base.

Materials:

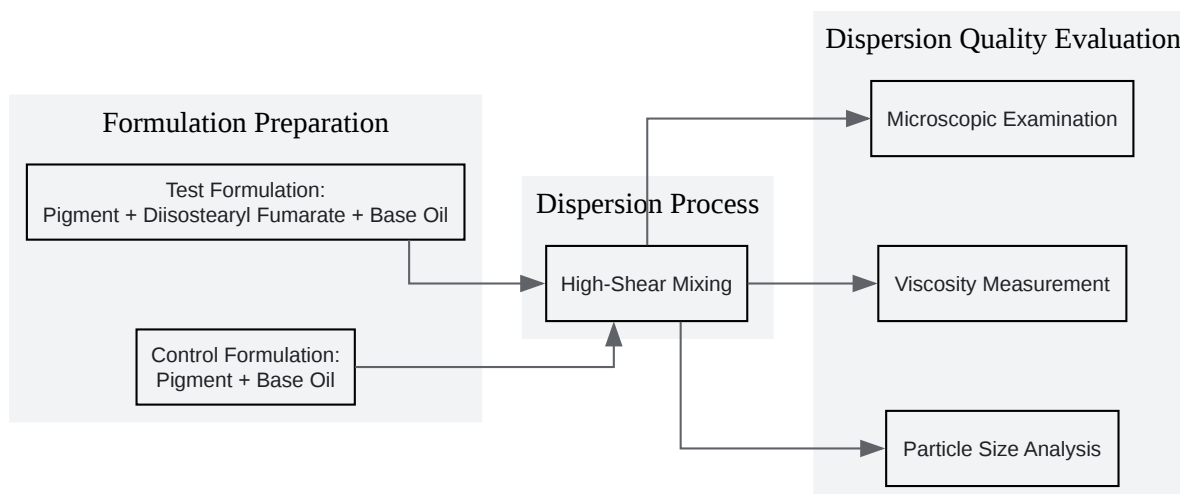
- **Diisostearyl Fumarate**
- Red Iron Oxide (or other cosmetic pigment)
- Cosmetic base oil (e.g., Caprylic/Capric Triglyceride)
- High-shear mixer (e.g., homogenizer)
- Particle size analyzer
- Viscometer
- Microscope with a camera

Procedure:

- Preparation of the Mill Base:
 - Prepare two formulations:
 - Control: Pigment + Cosmetic base oil
 - Test: Pigment + **Diisostearyl Fumarate** + Cosmetic base oil

- The concentration of the pigment should be kept constant in both formulations (e.g., 10% w/w).
- In the test formulation, **Diisostearyl Fumarate** can be added at a specific concentration (e.g., 2% w/w).
- Dispersion Process:
 - Subject both the control and test formulations to high-shear mixing for a defined period (e.g., 10 minutes) at a constant speed.
- Evaluation of Dispersion Quality:
 - Particle Size Analysis: Measure the particle size distribution of the pigment in both formulations immediately after dispersion and at specified time intervals (e.g., 24 hours, 1 week) to assess stability.
 - Viscosity Measurement: Measure the viscosity of both formulations. A lower viscosity in the test sample may indicate better pigment wetting and de-agglomeration.
 - Microscopic Examination: Observe a thin film of each formulation under a microscope to visually assess the degree of pigment agglomeration.

Workflow for Pigment Dispersion and Evaluation



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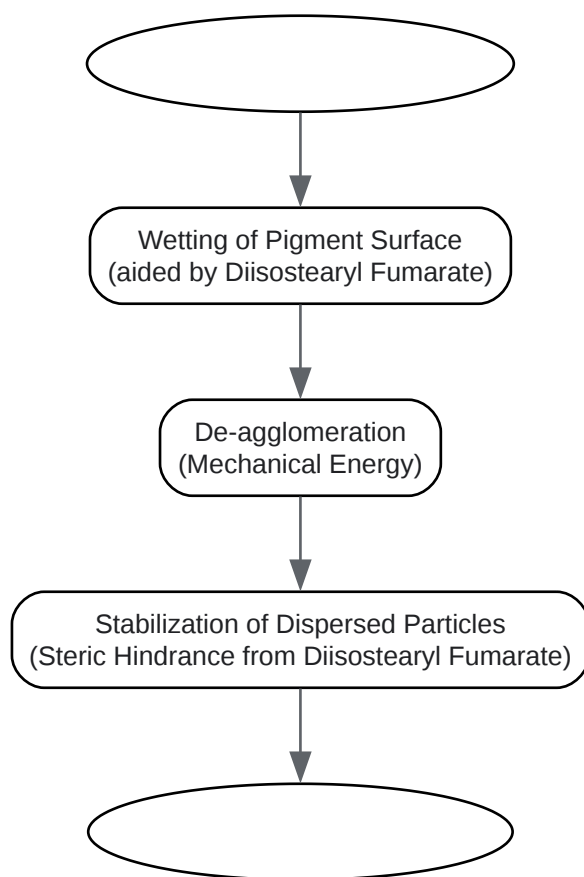
Caption: Experimental workflow for preparing and evaluating pigment dispersions.

Mechanism of Pigment Dispersion

The process of incorporating a dry pigment powder into a liquid medium to form a stable dispersion involves three key stages: wetting, de-agglomeration, and stabilization.

- **Wetting:** The air surrounding the pigment particles is displaced by the liquid medium. Dispersing agents like **Diisostearyl Fumarate** lower the interfacial tension between the pigment surface and the vehicle, facilitating this process.
- **De-agglomeration:** Mechanical energy, typically from high-shear mixing, is applied to break down the pigment agglomerates and aggregates into smaller particles.
- **Stabilization:** Once the particles are dispersed, they must be prevented from coming back together. **Diisostearyl Fumarate** provides steric stabilization, where its large, bulky molecules adsorb onto the pigment surface, creating a protective layer that physically hinders re-agglomeration.

Logical Relationship in Pigment Dispersion



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Caption: The three key stages of achieving a stable pigment dispersion.

Conclusion

Diisostearyl Fumarate is a multifunctional cosmetic ingredient that serves as an excellent pigment dispersant, particularly in anhydrous formulations. Its ability to provide effective steric stabilization leads to improved color cosmetics with enhanced aesthetic and performance characteristics. The provided protocols offer a framework for researchers and formulators to systematically evaluate and optimize the use of **Diisostearyl Fumarate** in their product development endeavors. Further research could focus on quantifying the impact of **Diisostearyl Fumarate** on pigment dispersion across a wider range of pigment types and cosmetic bases to build a more comprehensive understanding of its application potential.

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